

Butyl Laurate: A Technical Guide for Life Science Researchers

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Compound of Interest		
Compound Name:	Butyl laurate	
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Abstract

Butyl laurate, the ester of n-butanol and lauric acid, is a compound with established applications in the cosmetic, food, and manufacturing industries. While its role as a biochemical reagent in life science research is an emerging area, its structural similarity to endogenous fatty acid esters suggests potential for significant biological activity. This technical guide provides a comprehensive overview of **butyl laurate**, summarizing its physicochemical properties, and exploring its potential applications in cellular and molecular biology. This document is intended for researchers, scientists, and drug development professionals interested in the utility of fatty acid esters as signaling molecules and biochemical tools.

Introduction

Butyl laurate (butyl dodecanoate) is a saturated fatty acid ester recognized for its low toxicity and stability.[1] Traditionally used as a flavoring agent, fragrance component, and emollient, its potential as a bioactive molecule is an area of growing interest.[1][2] Fatty acid esters are increasingly recognized for their roles in cellular signaling, acting as modulators of various physiological processes. This guide synthesizes the current knowledge on **butyl laurate**, providing a foundation for its investigation as a biochemical reagent.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **butyl laurate** is essential for its application in experimental settings. The following table summarizes key data for this



compound.

Property	Value	Reference(s)
Chemical Formula	C16H32O2	[2][3]
Molecular Weight	256.42 g/mol	
CAS Number	106-18-3	-
Appearance	Colorless to pale yellow liquid	_
Odor	Fatty, fruity, peanut-like	_
Melting Point	-10 °C	_
Boiling Point	180 °C at 18 mmHg	_
Density	0.853 - 0.863 g/cm ³ at 25 °C	_
Solubility	Insoluble in water; soluble in most organic solvents	-
LogP	6.51	-

Potential Biological Activities and Applications in Life Science Research

While direct studies on the specific biological activities of **butyl laurate** as a biochemical reagent are limited, the activities of its parent molecule, lauric acid, and other laurate esters provide a basis for hypothesizing its potential roles.

Antimicrobial Properties

Lauric acid is well-documented for its antimicrobial properties, particularly against Grampositive bacteria. Several laurate esters have also demonstrated antimicrobial efficacy. For instance, monolaurin, sucrose monolaurate, and erythorbyl laurate have shown bacteriostatic and bactericidal effects against Staphylococcus aureus and Listeria monocytogenes. However, simple esters like methyl laurate and ethyl laurate have shown a lack of significant activity against S. aureus. The antimicrobial potential of **butyl laurate** remains to be quantitatively determined.



The following table presents minimum inhibitory concentration (MIC) values for lauric acid and various laurate esters against common bacterial strains, providing a comparative context for potential future studies on **butyl laurate**.

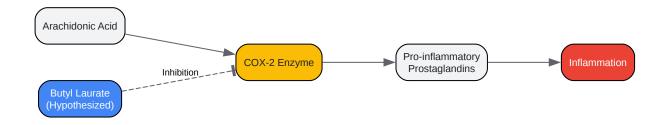
Compound	Test Organism	MIC (mM)	Reference(s)
Monolaurin	Listeria monocytogenes	0.1	
Sucrose monolaurate	Listeria monocytogenes	0.4	
Erythorbyl laurate	Listeria monocytogenes	0.6	_
Monolaurin	Staphylococcus aureus	0.2 - 0.4	-
Sucrose monolaurate	Staphylococcus aureus	0.2 - 0.4	-
Erythorbyl laurate	Staphylococcus aureus	0.2 - 0.4	

Anti-inflammatory Activity

Fatty acids and their esters are known to modulate inflammatory signaling pathways. A potential mechanism for the anti-inflammatory effects of dodecanoate esters is the inhibition of cyclooxygenase (COX) enzymes, which are crucial for the production of prostaglandins. While quantitative data on the anti-inflammatory activity of **butyl laurate** is not currently available, this represents a promising area for future investigation.

The proposed mechanism of action for the anti-inflammatory effects of dodecanoate esters is depicted in the following diagram:





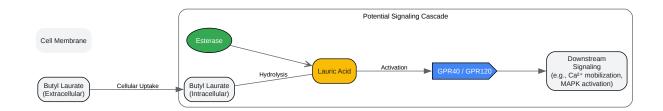
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Hypothesized Anti-inflammatory Pathway of **Butyl Laurate**.

Role in Cellular Signaling

Fatty acid esters can act as signaling molecules by interacting with specific cellular receptors. While direct evidence for **butyl laurate** is not available, lauric acid is a known agonist for G-protein coupled receptors GPR40 and GPR120, which are involved in various metabolic processes. It is plausible that **butyl laurate**, after cellular uptake and hydrolysis to lauric acid, could indirectly modulate these pathways.

The following diagram illustrates the potential involvement of **butyl laurate** in cellular signaling following its conversion to lauric acid.



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Potential Cellular Signaling Pathway Involving Butyl Laurate.

Experimental Protocols



Detailed experimental protocols for the use of **butyl laurate** as a biochemical reagent are not widely published. However, based on methodologies for similar compounds, the following general protocols can be adapted.

General Stock Solution Preparation

Due to its lipophilic nature, **butyl laurate** is insoluble in aqueous media.

- Prepare a high-concentration stock solution of butyl laurate in a sterile, organic solvent such as dimethyl sulfoxide (DMSO) or ethanol.
- For cell-based assays, further dilute the stock solution in the appropriate cell culture medium to the final desired concentration immediately before use.
- Ensure the final concentration of the organic solvent in the culture medium is below the threshold of toxicity for the specific cell line being used (typically <0.5% v/v).

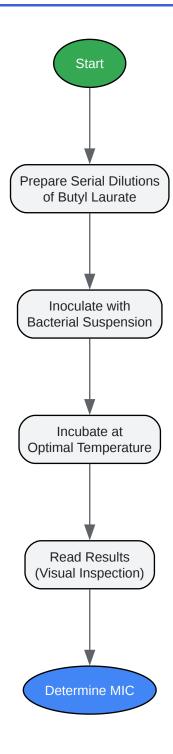
In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol can be adapted to determine the Minimum Inhibitory Concentration (MIC) of **butyl** laurate.

- Prepare a 2-fold serial dilution of butyl laurate in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculate each well with a standardized bacterial suspension (approximately 5 x 10⁵ CFU/mL).
- Include positive (bacteria without butyl laurate) and negative (broth only) controls.
- Incubate the plate at the optimal temperature for the bacterial species (e.g., 37°C) for 18-24 hours.
- The MIC is the lowest concentration of **butyl laurate** that completely inhibits visible bacterial growth.

The general workflow for determining the MIC is as follows:





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Workflow for Minimum Inhibitory Concentration (MIC) Assay.

Safety and Handling

Butyl laurate is generally considered to have low toxicity. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has determined that there is "no safety concern at



current levels of intake when used as a flavouring agent". However, as with any chemical reagent, appropriate safety precautions should be taken.

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Handle in a well-ventilated area.
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

Conclusion

Butyl laurate presents an intriguing, yet underexplored, opportunity for life science research. Its physicochemical properties and the known biological activities of related laurate esters suggest its potential as a modulator of antimicrobial and anti-inflammatory pathways. Further research is required to elucidate its specific mechanisms of action, quantify its biological effects, and establish standardized protocols for its use as a biochemical reagent. This guide provides a foundational resource to stimulate and support such investigations.

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